

Essential Safety and Disposal Guidance for 2-Chloro-5-fluoronicotinamide

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Compound of Interest

Compound Name: 2-Chloro-5-fluoronicotinamide

Cat. No.: B1315167

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **2-Chloro-5-fluoronicotinamide** are paramount for ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **2-Chloro-5-fluoronicotinamide**, based on general principles for halogenated organic compounds and available safety data.

Disclaimer: No specific Safety Data Sheet (SDS) for **2-Chloro-5-fluoronicotinamide** (CAS No. 75302-64-6) was publicly available at the time of this writing. The following guidance is based on safety data for structurally similar compounds, such as 2,6-Dichloro-5-fluoronicotinamide, and general best practices for the disposal of chlorinated and fluorinated organic compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and a licensed hazardous waste disposal contractor for specific guidance.

Hazard Profile and Safety Precautions

Based on data for similar compounds, **2-Chloro-5-fluoronicotinamide** is anticipated to be a hazardous substance. The following table summarizes the likely hazard classifications.

Hazard Class	GHS Hazard Statement	Precautionary Statement Codes
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled.	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P312, P330, P362+P364
Skin Corrosion/Irritation	Causes skin irritation.	P264, P280, P302+P352, P332+P313, P362+P364
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	P261, P271, P304+P340, P312, P403+P233, P405

Personal Protective Equipment (PPE): When handling **2-Chloro-5-fluoronicotinamide**, always wear appropriate personal protective equipment, including:

- Chemical safety goggles and a face shield.
- Chemically resistant gloves (e.g., nitrile, neoprene).
- A laboratory coat or chemical-resistant apron.
- Use a certified fume hood to avoid inhalation of dust or vapors.

Step-by-Step Disposal Procedure

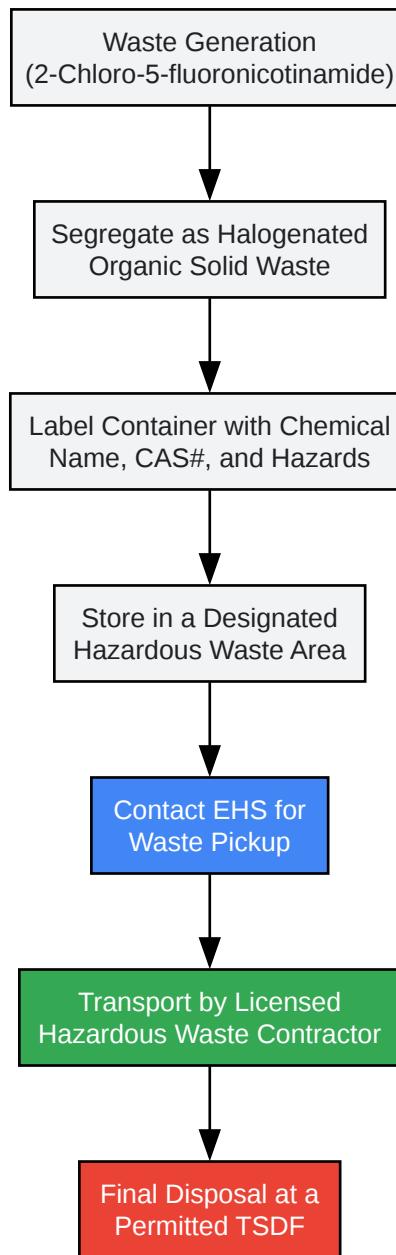
The disposal of **2-Chloro-5-fluoronicotinamide** must be managed as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

- Waste Identification and Segregation:
 - Clearly label a dedicated, sealed container for **2-Chloro-5-fluoronicotinamide** waste. The label should include the chemical name, CAS number (75302-64-6), and appropriate hazard pictograms.

- This waste should be segregated as a halogenated organic solid waste. Do not mix with non-halogenated or other incompatible waste streams.
- Containerization:
 - Use a chemically resistant, leak-proof container with a secure lid.
 - For spills, use an inert absorbent material (e.g., vermiculite, sand) to collect the spilled chemical, and place the absorbent material in the designated hazardous waste container.
- Storage:
 - Store the waste container in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong acids.
 - The storage area should be a designated satellite accumulation area for hazardous waste, in compliance with institutional and local regulations.
- Arranging for Disposal:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
 - Provide them with a complete and accurate description of the waste.
 - The waste will be transported by a licensed hazardous waste contractor to a permitted Treatment, Storage, and Disposal Facility (TSDF).

Disposal Workflow Diagram

2-Chloro-5-fluoronicotinamide Disposal Workflow

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Caption: Logical workflow for the proper disposal of **2-Chloro-5-fluoronicotinamide**.

Recommended Disposal Method

The recommended disposal method for chlorinated and fluorinated organic compounds is high-temperature incineration in a facility equipped with appropriate emission control systems.^[1] This process ensures the complete destruction of the compound and its hazardous byproducts. During combustion, toxic and corrosive gases such as hydrogen chloride (HCl), hydrogen fluoride (HF), and nitrogen oxides (NO_x) may be produced.^[2] Therefore, the incinerator must have a robust flue gas scrubbing system to neutralize these acidic gases before they are released into the atmosphere.

Regulatory Considerations

- Resource Conservation and Recovery Act (RCRA): As a halogenated organic compound, **2-Chloro-5-fluoronicotinamide** waste is likely to be classified as a hazardous waste under RCRA. Depending on the specific circumstances of its use and disposal, it could fall under the "F-listed" wastes from non-specific sources (e.g., spent halogenated solvents) or be considered a "U-listed" toxic waste if it is a discarded commercial chemical product. Your EHS department will be responsible for making the final hazardous waste determination.
- Department of Transportation (DOT): The transportation of **2-Chloro-5-fluoronicotinamide** waste must comply with DOT regulations for hazardous materials. This includes proper packaging, labeling, and shipping documentation prepared by trained personnel.

By adhering to these procedures, you can ensure the safe and compliant disposal of **2-Chloro-5-fluoronicotinamide**, thereby protecting yourself, your colleagues, and the environment.

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References

- 1. 2,6-Dichloro-5-fluoronicotinamide | 113237-20-0 [sigmaaldrich.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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